

## A Comparative Analysis of Ceramic Materials for CEREC Restorations

Author: BenchChem Technical Support Team. Date: December 2025



A Guide for Researchers and Drug Development Professionals

The advent of chairside CAD/CAM systems like **CEREC** has revolutionized restorative dentistry, enabling the fabrication of all-ceramic restorations in a single appointment. The clinical success and longevity of these restorations are intrinsically linked to the selection of the appropriate ceramic material. This guide provides a comprehensive, data-driven comparison of various ceramic materials available for the **CEREC** system, intended to inform material selection for research, development, and clinical application.

## **Key Performance Indicators of CEREC Ceramic Materials**

The clinical performance of a dental ceramic is a multifactorial equation, with key physical and aesthetic properties determining its suitability for different clinical scenarios. This section delves into the critical performance indicators and presents a comparative summary of various **CEREC** materials based on experimental data.

## Flexural Strength: Resisting Fracture Under Load

Flexural strength is a crucial indicator of a material's ability to withstand the cyclic loading forces of the oral environment without fracturing. It is a primary determinant of a material's suitability for different types of restorations, from inlays to multi-unit bridges.[1]

Table 1: Comparative Flexural Strength of CEREC Ceramic Materials



Material Class	Material Example	Mean Flexural Strength (MPa)	Standard Deviation (MPa)
Feldspathic Porcelain	VITA Mark II	102.77 - 154	3.60 - 18.2
Leucite-Reinforced Glass-Ceramic	IPS Empress CAD	125.10 - 185	13.05 - 25.1
Lithium Disilicate Glass-Ceramic	IPS e.max CAD	360 - 530	42.02 - 66.51
Zirconia-Reinforced Lithium Silicate	VITA SUPRINITY	381.12	56.72
Zirconia	3Y-TZP (e.g., CEREC Zirconia)	>800	-
Resin Nano-Ceramic	Lava Ultimate	200	-
Polymer-Infiltrated Ceramic	VITA ENAMIC	150 - 160	-

### Fracture Toughness: Resistance to Crack Propagation

Fracture toughness measures a material's resistance to the propagation of a crack.[2] This property is particularly important in the oral environment where restorations are subjected to repeated stresses that can initiate and propagate flaws.[1] The ISO 6872 standard provides guidelines for fracture toughness testing of dental ceramics.[3][4][5]

Table 2: Comparative Fracture Toughness of **CEREC** Ceramic Materials



Material Class	Material Example	Fracture Toughness (MPa·m¹/²)
Leucite-Reinforced Glass- Ceramic	IPS Empress CAD	1.1
Lithium Disilicate Glass- Ceramic	IPS e.max CAD	2.0 - 2.5
Zirconia	3Y-TZP (e.g., CEREC Zirconia)	>5.0
Resin Nano-Ceramic	Lava Ultimate	2.0
Polymer-Infiltrated Ceramic	VITA ENAMIC	1.5

### Wear Resistance: Maintaining Form and Function

The wear characteristics of a restorative material are critical for maintaining proper occlusion and preventing excessive wear of the opposing dentition. An ideal restorative material should exhibit wear rates similar to natural enamel.[6]

Table 3: Comparative Wear Characteristics of CEREC Ceramic Materials (In Vitro)

Material	Opposing Material	Volumetric Loss (mm³)	Wear Depth (μm)
VITA Mark II	Enamel	Low	-
IPS e.max CAD	Enamel	Moderate	-
CEREC Zirconia	Enamel	Very Low	-
Lava Ultimate	Enamel	High	134.5
VITA ENAMIC	Enamel	High	123.3

Note: Wear is a complex phenomenon influenced by factors such as antagonist material, lubrication, and loading parameters. In vitro data provides a comparative ranking, but clinical performance may vary.



### **Experimental Protocols**

To ensure the reproducibility and comparability of data, standardized experimental protocols are essential. The following sections detail the methodologies for the key experiments cited in this guide.

# Flexural Strength Testing (Three-Point Bending Test based on ISO 6872)

This test determines the flexural strength of a ceramic material by subjecting a standardized rectangular beam to a bending load until fracture.

- Specimen Preparation: Rectangular bar-shaped specimens are cut from the ceramic blocks. The dimensions are standardized, typically 12 mm x 4 mm x 3 mm. The surfaces are polished to a mirror finish to minimize the influence of surface flaws.
- Test Setup: The specimen is placed on two supports (rollers) with a defined span. A third roller applies a load to the center of the specimen from above.
- Loading: The load is applied at a constant crosshead speed (e.g., 0.5 mm/min) until the specimen fractures.
- Calculation: The flexural strength ( $\sigma$ ) is calculated using the formula:  $\sigma$  = 3FL / 2bd², where F is the fracture load, L is the support span, b is the specimen width, and d is the specimen thickness.





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Figure 1. Workflow for Flexural Strength Testing.

# Fracture Toughness Testing (Single-Edge V-Notch Beam - SEVNB - Method based on ISO 6872)

This method determines the fracture toughness by introducing a sharp, V-shaped notch into a beam specimen and measuring the load required to propagate a crack from the notch tip.

- Specimen Preparation: A rectangular beam specimen is prepared similarly to the flexural strength test.
- Notching: A sharp, V-shaped notch is introduced into the tensile side of the specimen using a razor blade loaded with diamond paste. The notch depth is precisely controlled.
- Testing: The notched specimen is subjected to a three-point or four-point bending test.
- Calculation: The fracture toughness (KIc) is calculated based on the fracture load, specimen geometry, and a stress intensity factor function that accounts for the notch geometry.



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Figure 2. Workflow for Fracture Toughness Testing.



# In Vitro Wear Resistance Testing (Two-Body Wear Simulation)

This test simulates the wear of a restorative material against an antagonist material under controlled laboratory conditions.

- Specimen and Antagonist Preparation: A flat and polished specimen of the ceramic material is prepared. The antagonist is typically a standardized stylus or a cusp made of human enamel or another restorative material.
- Wear Simulation: The specimen and antagonist are mounted in a wear simulator. A cyclic load is applied to the antagonist, which moves in a controlled pattern (e.g., sliding or rolling) against the ceramic specimen in a liquid medium (e.g., artificial saliva).
- Wear Measurement: After a defined number of cycles, the volumetric loss or the vertical substance loss (wear depth) of both the specimen and the antagonist is measured using a profilometer or a 3D scanner.
- Surface Analysis: The worn surfaces are often examined using scanning electron microscopy (SEM) to identify the wear mechanisms.



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Figure 3. Workflow for In Vitro Wear Resistance Testing.

## **Long-Term Clinical Performance**

While in vitro data provides valuable insights into the mechanical and physical properties of dental ceramics, long-term clinical studies are the ultimate measure of a material's success.



Clinical studies on **CEREC** restorations have demonstrated high survival rates over extended periods.

- Feldspathic Ceramics (VITA Mark I/II): Long-term studies have shown respectable clinical outcomes, with survival rates of 88.7% after 17 years for inlays and onlays.[7] The primary reasons for failure were ceramic fracture and tooth fracture.[7]
- Lithium Disilicate (IPS e.max CAD): This material has shown excellent clinical performance with high survival rates, often exceeding 95% in studies with follow-up periods of several years.
- Zirconia: Due to its superior strength, zirconia restorations are expected to have very high long-term survival rates, especially in high-stress posterior regions. Long-term clinical data is still emerging but is highly promising.
- Hybrid and Resin Nano-Ceramics: These newer materials offer benefits such as easier
  milling and adjustment. While short-term clinical data is encouraging, more long-term studies
  are needed to establish their clinical longevity compared to glass-ceramics and zirconia.

#### Conclusion

The selection of a ceramic material for **CEREC** restorations should be a clinically-driven decision based on a thorough understanding of the material's properties and the specific requirements of the clinical situation. Zirconia and lithium disilicate ceramics offer superior strength and fracture toughness, making them suitable for a wide range of applications, including posterior crowns and bridges. Feldspathic and leucite-reinforced ceramics provide excellent aesthetics and are well-suited for anterior restorations and inlays/onlays. Hybrid and resin nano-ceramics offer a less brittle alternative with good aesthetics, but their long-term wear resistance and durability require further clinical investigation. This guide provides a foundation of comparative data to aid researchers and clinicians in making informed decisions for optimal restorative outcomes.

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- To cite this document: BenchChem. [A Comparative Analysis of Ceramic Materials for CEREC Restorations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1177376#comparative-analysis-of-different-ceramic-materials-for-cerec]

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